

Perfluoroperhydrophenanthrene (CAS 306-91-2): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: **Perfluoroperhydrophenanthrene**

Cat. No.: **B036375**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core properties, synthesis, and applications of **Perfluoroperhydrophenanthrene** (CAS 306-91-2), a perfluorinated compound with unique characteristics making it valuable in various scientific and medical fields.

Core Properties of Perfluoroperhydrophenanthrene

Perfluoroperhydrophenanthrene is a fully fluorinated derivative of phenanthrene.^[1] This complete substitution of hydrogen with fluorine atoms imparts exceptional chemical and thermal stability, making it a highly inert and non-reactive compound.^{[1][2]} It is a clear, colorless, and odorless liquid at room temperature.^{[2][3]}

Physicochemical Data

The quantitative properties of **Perfluoroperhydrophenanthrene** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₁₄ F ₂₄	[4][5]
Molecular Weight	624.11 g/mol	[4][5]
CAS Number	306-91-2	[4][5]
Appearance	Clear, colorless liquid	[3]
Odor	Odorless	[3]
Melting Point	-20 °C	[4]
Boiling Point	215 °C	
Density	2.03 g/cm ³	
Refractive Index	1.3348	[3]
Water Solubility	Immiscible	[4]
Flash Point	None	
Viscosity, kinematic	≈ 13.99 mm ² /s	[3]
Specific Conductivity	≈ 0.001 pS/m	[3]

Synthesis of Perfluoroperhydrophenanthrene

The primary industrial method for producing **Perfluoroperhydrophenanthrene** is the Fowler process. This process involves the vapor-phase fluorination of a hydrocarbon precursor, typically perhydrophenanthrene, using a high-valence metal fluoride, such as cobalt (III) fluoride, as the fluorinating agent.^[2] The direct reaction of hydrocarbons with elemental fluorine is highly exothermic and difficult to control, often leading to fragmentation of the carbon skeleton. The Fowler process provides a more controlled method for exhaustive fluorination.^[2]

Generalized Experimental Protocol for Synthesis via the Fowler Process

The following is a generalized workflow for the synthesis of **Perfluoroperhydrophenanthrene**. Specific reaction conditions such as temperature, flow rates, and reaction times require

optimization for specific laboratory or industrial setups.

Step 1: Regeneration of the Fluorinating Agent

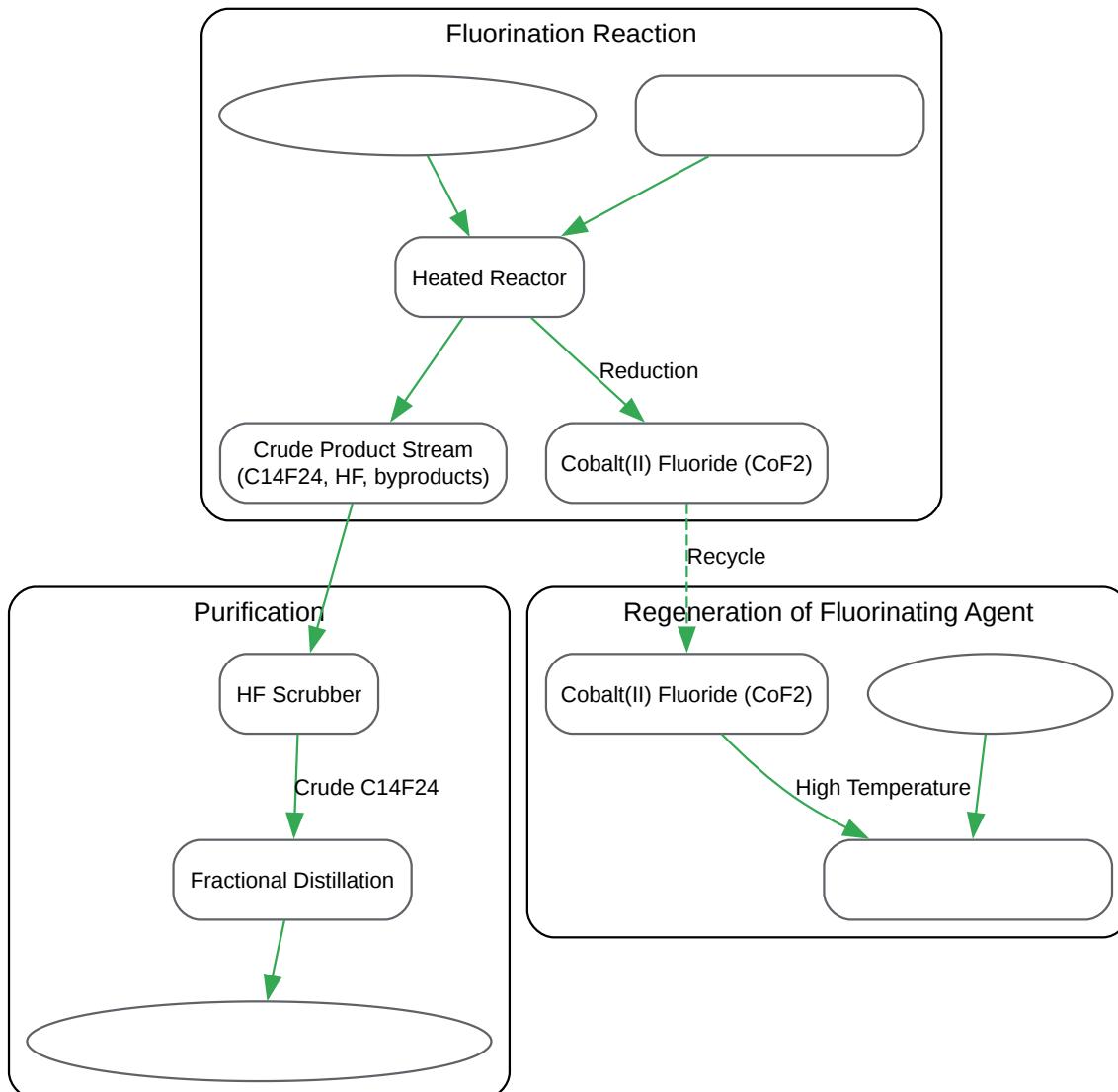
- Cobalt(II) fluoride (CoF_2) is reacted with elemental fluorine (F_2) at elevated temperatures to produce the active fluorinating agent, cobalt(III) fluoride (CoF_3). This regeneration step is crucial for the continuous operation of the process.

Step 2: Fluorination of the Hydrocarbon Feedstock

- The vapor of the hydrocarbon feedstock, perhydrophenanthrene, is passed over a heated bed of cobalt(III) fluoride.
- The cobalt(III) fluoride donates its fluorine atoms to the hydrocarbon, replacing all hydrogen atoms with fluorine and reducing the cobalt(III) fluoride back to cobalt(II) fluoride.
- The reaction produces **Perfluoroperhydrophenanthrene** ($\text{C}_{14}\text{F}_{24}$) and hydrogen fluoride (HF) as a byproduct.

Step 3: Purification of the Product

- The crude product stream, containing **Perfluoroperhydrophenanthrene**, hydrogen fluoride, and potentially some partially fluorinated byproducts, is cooled and condensed.
- The hydrogen fluoride is typically removed by scrubbing with water or an alkaline solution.
- The crude **Perfluoroperhydrophenanthrene** is then purified, often through fractional distillation, to achieve the desired purity. Due to the potential for isomeric byproducts, further purification techniques like low-temperature crystallization may be necessary for high-purity applications.[\[2\]](#)



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Generalized workflow for the synthesis of **Perfluoroperhydrophenanthrene** via the Fowler process.

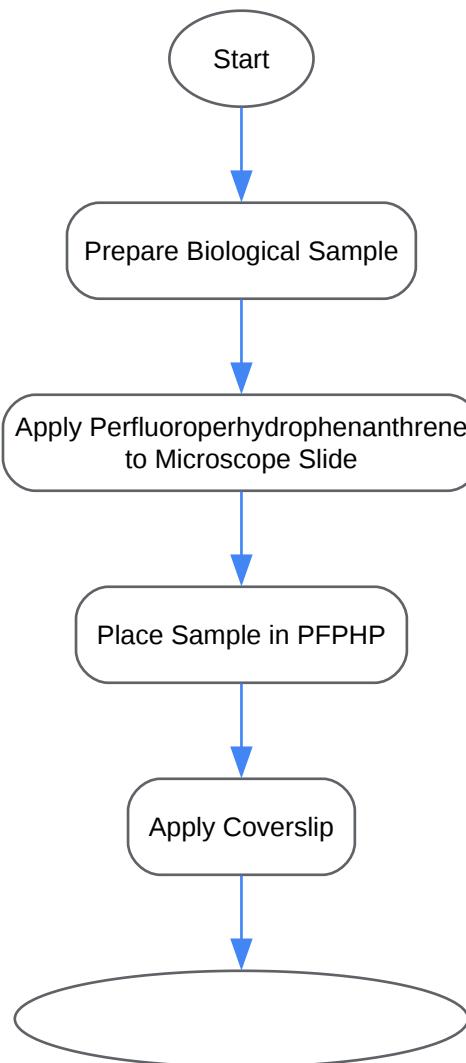
Applications in Research and Drug Development

The unique properties of **Perfluoroperhydrophenanthrene** make it a valuable tool in several areas of research and development.

Advanced Microscopy

Perfluoroperhydrophenanthrene's refractive index is close to that of living cells, making it an excellent mounting medium for various microscopy techniques.^[6] When used in confocal or two-photon fluorescence microscopy, it reduces light scattering, resulting in sharper images and deeper tissue penetration.^[6] This is particularly beneficial for imaging complex biological structures.^[6]

- Sample Preparation: The biological sample (e.g., tissue slice, cells on a coverslip) is prepared according to standard protocols for the specific imaging technique.
- Mounting: A drop of **Perfluoroperhydrophenanthrene** is applied to a microscope slide.
- Sample Placement: The prepared sample is placed into the drop of **Perfluoroperhydrophenanthrene**.
- Coverslip Application: A coverslip is carefully placed over the sample, avoiding the introduction of air bubbles.
- Imaging: The slide is then ready for imaging on the microscope. The use of **Perfluoroperhydrophenanthrene** as the mounting medium enhances image quality by reducing refractive index mismatch.



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Workflow for using **Perfluoroperhydrophenanthrene** as a mounting medium in microscopy.

Vitreoretinal Surgery

Perfluoroperhydrophenanthrene, under trade names like Vitreon, is used as an intraoperative tool in vitreoretinal surgery.^{[2][7]} Its high specific gravity and immiscibility with water make it effective for the temporary stabilization and flattening of a detached retina.^[7] It can also be used to displace subretinal fluid and as a temporary tamponade.^{[2][7]}

Other Potential Applications

The exceptional chemical and thermal stability of **Perfluoroperhydrophenanthrene** suggests its potential use in other areas, such as:

- Heat transfer fluids: In applications requiring high thermal stability and chemical inertness.[6]
- Lubricants: For use in harsh chemical environments.[6]
- Solvent: For specific chemical reactions and preparations.[8]

Safety and Handling

Perfluoroperhydrophenanthrene is generally considered to be of low toxicity and is non-flammable.[3] However, as with all chemicals, it should be handled in accordance with good laboratory practices.[3]

- Personal Protective Equipment: Wear appropriate protective gloves, clothing, and eye protection.[9]
- Handling: Avoid contact with skin and eyes. Use in a well-ventilated area.[10]
- Storage: Keep the container tightly closed and store in a cool, dry place.[10]
- Disposal: Dispose of contents and container in accordance with local regulations.[3]

As a per- and polyfluoroalkyl substance (PFAS), there are considerations regarding its environmental persistence.[2] Researchers should be mindful of the potential for bioaccumulation and follow appropriate disposal protocols.[2]

Conclusion

Perfluoroperhydrophenanthrene (CAS 306-91-2) is a highly stable and inert perfluorocarbon with a unique set of physical and chemical properties. These characteristics make it a valuable tool for researchers, scientists, and medical professionals, particularly in the fields of advanced microscopy and vitreoretinal surgery. While its synthesis is complex, its applications provide significant advantages in obtaining high-quality imaging data and in delicate surgical procedures. As with all chemical compounds, appropriate safety and handling procedures must be followed.

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